

# Application Notes and Protocols: Driers and Leveling Agents in Paints and Coatings

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Potassium 2-ethylhexanoate*

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These application notes provide a detailed overview of the use of driers and leveling agents in paint and coating formulations. The information is intended to guide researchers and scientists in the selection and evaluation of these critical additives to achieve desired film properties.

## Driers: Accelerating the Curing Process

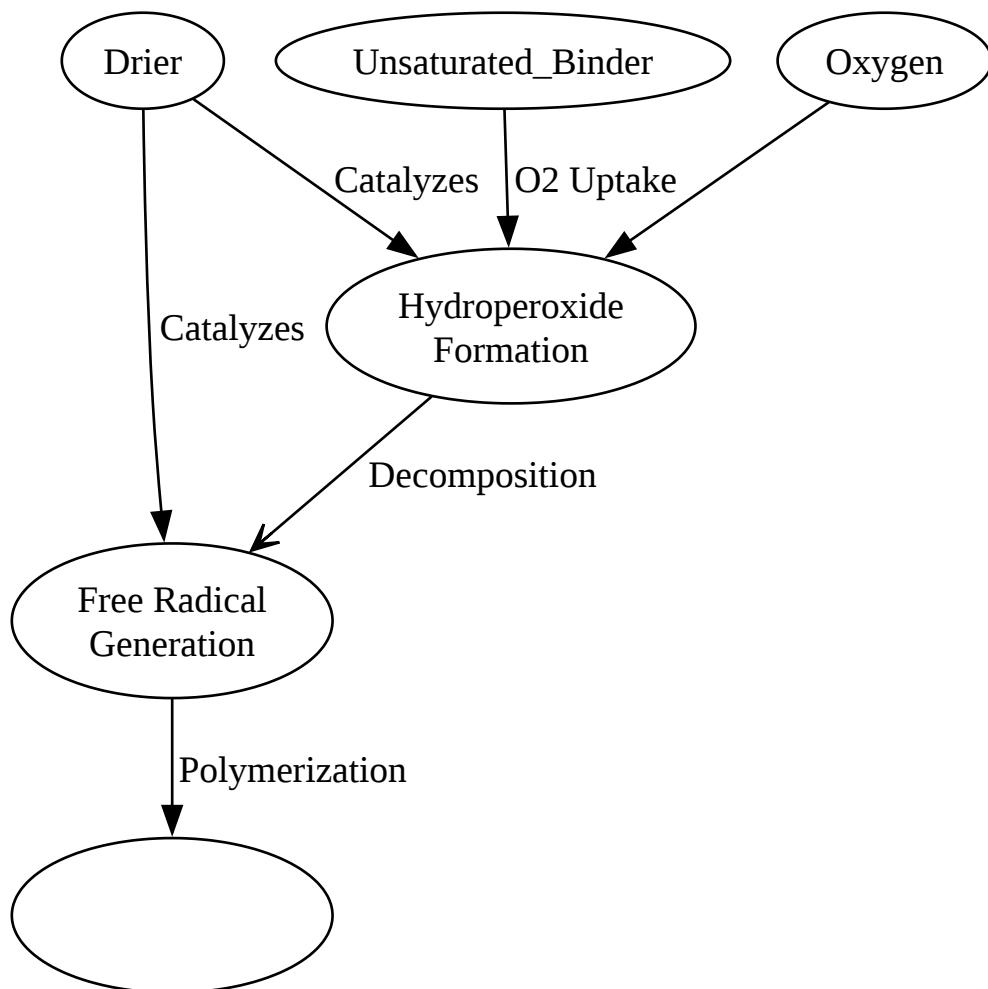
Driers are organometallic compounds that act as catalysts to accelerate the autoxidation process in alkyd and other oxidizing coatings, leading to a rapid transition from a liquid to a solid, durable film.<sup>[1][2]</sup> Without the addition of driers, the natural drying process of some coatings could take months.<sup>[1][3]</sup>

## Mechanism of Action

The primary mechanism of action for driers involves the catalysis of the oxidative cross-linking of unsaturated fatty acid chains in the binder.<sup>[2][4]</sup> This process can be summarized in the following key steps:

- Oxygen Uptake and Peroxide Formation: The metallic cation of the drier promotes the uptake of atmospheric oxygen by the unsaturated fatty acid chains of the alkyd binder.<sup>[3]</sup>
- Peroxide Decomposition: The drier then accelerates the decomposition of the resulting hydroperoxides into free radicals.<sup>[3][5]</sup>

- Cross-linking: These free radicals initiate a chain reaction, leading to the formation of cross-links between the polymer chains, resulting in a hardened, solid film.[4]



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## Classification of Driers

Driers are broadly classified into two main categories based on their function:

- Primary (or Active) Driers: These are oxidation catalysts that primarily act on the surface of the paint film where the oxygen concentration is highest.[3][6] Cobalt is the most widely used and effective primary drier at ambient temperatures.[6][7] When used alone, they can cause surface wrinkling because the top layer dries much faster than the underlying layers.[6]
- Auxiliary (or Through) Driers: These driers do not possess significant catalytic activity on their own but enhance the action of primary driers, promoting a more uniform drying

throughout the entire film thickness.<sup>[6]</sup> They are crucial for preventing wrinkling and ensuring the formation of a hard, thoroughly cured film.<sup>[4]</sup> Common auxiliary driers include salts of zirconium, calcium, and manganese.<sup>[4][7]</sup>

## Quantitative Performance of Driers

The effectiveness of a drier is determined by its ability to reduce the drying time of a coating. The concentration of the drier is a critical factor, as excessive amounts can lead to detrimental effects such as embrittlement and a "loss of dry" phenomenon where the drying process slows down.<sup>[2][8]</sup>

Drier Catalyst System	Set-to-Touch Time (hours)	Tack-Free Time (hours)	Dry-Hard Time (hours)
No Drier	> 24	> 24	> 24
0.05% Cobalt	2.5	4.0	8.0
0.05% Manganese	3.5	5.5	12.0
0.05% Iron	6.0	9.0	18.0
0.05% Cobalt + 0.1% Zirconium	2.0	3.5	7.0
0.05% Cobalt + 0.2% Calcium	2.2	3.8	7.5

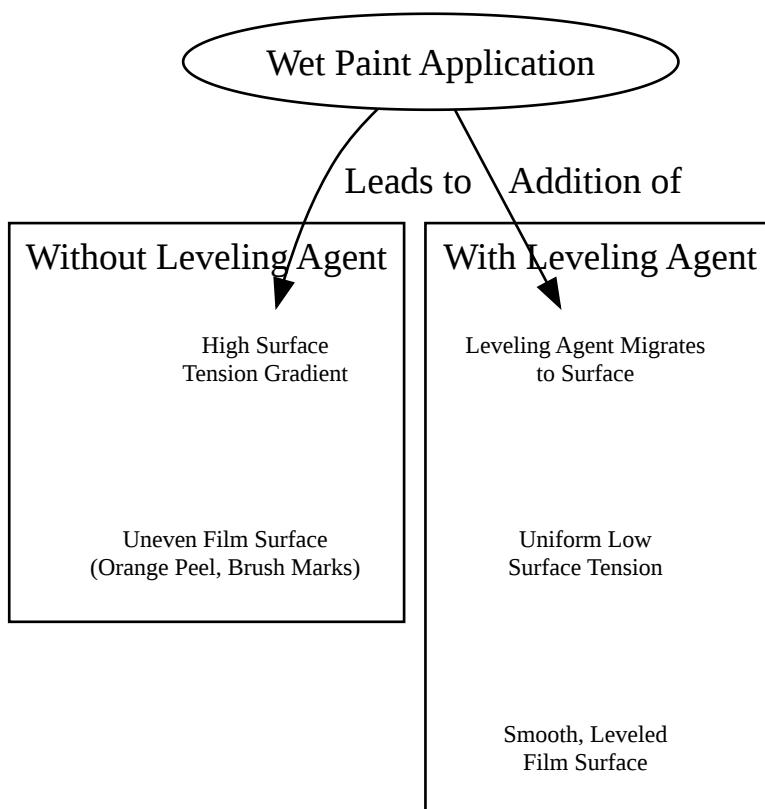
Table 1: Illustrative drying times of an alkyd paint with different drier systems. Data is representative and will vary based on the specific paint formulation, film thickness, and environmental conditions.<sup>[9]</sup>

## Leveling Agents: Achieving a Smooth Finish

Leveling agents are additives that facilitate the formation of a smooth, uniform coating surface by eliminating imperfections such as brush marks, orange peel, and craters.<sup>[10][11]</sup> They function by modifying the surface tension of the liquid coating.<sup>[12]</sup>

## Mechanism of Action

The primary mechanism of leveling agents is the reduction and equalization of surface tension across the wet film. During application and drying, variations in solvent evaporation and film thickness can create surface tension gradients, leading to defects. Leveling agents migrate to the air-liquid interface, creating a uniform surface tension that allows the coating to flow and level out before it cures.[13]



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## Types of Leveling Agents

Leveling agents are available in several chemical classes, each with distinct properties:

- **Silicone-based Leveling Agents:** These are highly effective at reducing surface tension and provide excellent slip and scratch resistance.[14][15] They are particularly effective against long-wave defects.[13] However, they can sometimes cause issues with inter-coat adhesion and cratering if not used correctly.[13]
- **Acrylate-based Leveling Agents:** Polyacrylates are versatile leveling agents that are particularly effective at reducing short-wave defects and preventing orange peel.[13] They

generally have a lesser impact on surface tension compared to silicones, which can be advantageous for recoatability.[13]

- Fluorocarbon-based Leveling Agents: These agents provide the most significant reduction in surface tension and are highly effective in overcoming substrate wetting issues.[13] They are often used in demanding applications where other leveling agents may not be sufficient.

## Quantitative Performance of Leveling Agents

The performance of a leveling agent is assessed by its ability to reduce surface defects and improve the overall appearance of the coating. This can be quantified by measuring surface tension, gloss, and by visual assessment against standardized scales.

Leveling Agent Type	Concentration (%) on total formulation)	Surface Tension (mN/m)	Leveling Rating (ASTM D4062, 1-10 scale)
Control (No Agent)	0	45	4
Polyacrylate	0.5	35	7
Silicone-modified Polyacrylate	0.5	28	9
Fluorocarbon-modified Polyacrylate	0.5	22	10

Table 2: Representative performance of different leveling agents in a water-based acrylic coating. Data is illustrative and depends on the specific formulation and substrate.[16][17]

## Experimental Protocols

The following are summarized protocols for the evaluation of driers and leveling agents based on industry-standard test methods.

### Evaluation of Drying Time (ASTM D5895)

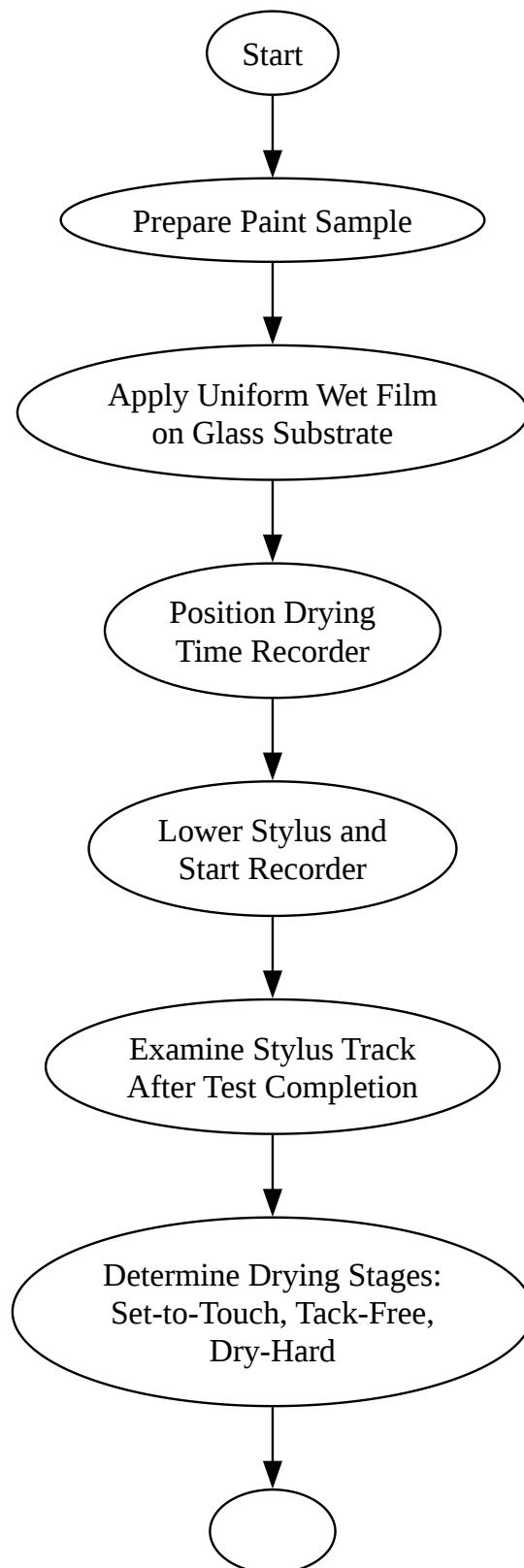
This method determines the different stages of drying of an organic coating using a mechanical recorder.[18]

**Apparatus:**

- Straight-line or circular mechanical drying-time recorder[19]
- Glass strips (for straight-line recorder) or plates (for circular recorder)[19]
- Film applicator
- Controlled environment chamber (23 ± 2°C and 50 ± 5% relative humidity)

**Procedure:**

- Sample Preparation: Ensure the paint sample is well-mixed and conditioned to the specified temperature.
- Film Application: Apply a uniform wet film of the coating onto the glass substrate using a film applicator. The recommended film thickness varies depending on the coating type.[20]
- Recorder Setup: Immediately place the drying-time recorder over the wet film.
- Stylus Placement: Lower the stylus onto the wet coating surface.
- Initiate Test: Start the recorder, which will move the stylus across the film at a constant speed.[20]
- Observation: After the test duration, examine the track left by the stylus. The different stages of drying are identified as follows:
  - Set-to-touch time: The point where the stylus no longer leaves a continuous track but begins to tear the film.[21]
  - Tack-free time: The point where the tearing of the film ceases.[20]
  - Dry-hard time: The point where the stylus no longer leaves a mark on the film surface.[21]

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## Evaluation of Leveling (ASTM D4062)

This test method provides a means to assess the relative leveling of architectural paints by a draw-down method.[22][23]

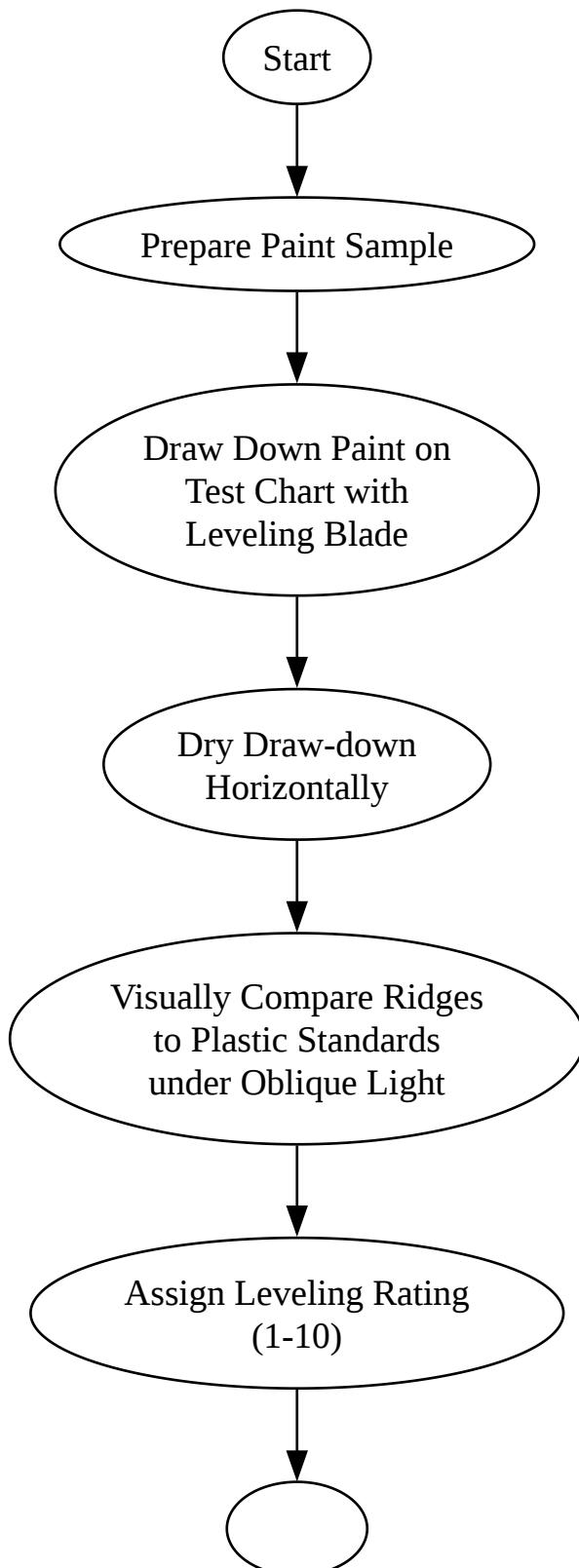
### Apparatus:

- Leneta Leveling Test Blade (a special draw-down bar with notches)[24]
- Sealed test charts[25]
- Draw-down plate[25]
- Oblique light source[25]
- Set of plastic leveling standards (rated from 1 to 10)[22]

### Procedure:

- Sample Preparation: The paint is thoroughly mixed and conditioned to  $23 \pm 2^{\circ}\text{C}$ .[25]
- Film Application:
  - Place a test chart on the draw-down plate.
  - Apply an excess of the paint in front of the leveling test blade.
  - Draw down the paint at a uniform speed to create a film with parallel ridges.[24]
- Drying: Allow the draw-down to dry in a horizontal position.
- Evaluation:
  - Place the dried draw-down under the oblique light source.
  - Visually compare the distinctness of the ridges on the draw-down with the series of plastic leveling standards.[22]

- The leveling rating is the number of the standard that most closely matches the appearance of the paint's ridges. A higher number indicates better leveling.



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